Thermodynamic properties of trans-3-Octene

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Compound of Interest

Compound Name:	*trans-3-Octene*
CAS No.:	*592-98-3*
Cat. No.:	*B1194795*

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An In-Depth Technical Guide to the Thermodynamic Properties of **trans-3-Octene**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the thermodynamic properties of **trans-3-octene**. In the absence of extensive direct experimental data for this specific isomer, this document leverages the highly reliable Benson group additivity method to estimate key thermodynamic parameters, including the standard enthalpy of formation, standard molar entropy, and heat capacity. Furthermore, this guide presents detailed, field-proven experimental protocols for the determination of these properties, offering a robust framework for researchers seeking to perform their own validation or characterization of similar olefinic compounds. The synthesis of theoretical estimation with practical experimental design is intended to provide a self-validating system for the scientific community.

Introduction to **trans-3-Octene** and Its Thermodynamic Significance

trans-3-Octene (CAS RN: 14919-01-8) is an unsaturated hydrocarbon with the chemical formula C_8H_{16}. As a member of the alkene family, its thermodynamic properties are of significant interest in various fields, including chemical synthesis, combustion research, and as a reference compound in the development of biofuels. A thorough understanding of its enthalpy of formation, entropy, and heat capacity is crucial for process design, reaction optimization, and safety assessments. These properties govern the energy balance of reactions involving **trans-3-octene**, its phase behavior under different conditions, and its stability relative to other isomers.

This guide addresses the current gap in readily available experimental data for **trans-3-octene** by providing reliable estimated values and the methodologies to obtain experimental data.

Estimation of Thermodynamic Properties via Benson Group Additivity

The Benson group additivity method is a powerful and widely used technique for estimating the thermochemical properties of organic molecules in the gas phase.[1] This method is predicated on the principle that the thermodynamic properties of a molecule can be approximated as the sum of the contributions of its constituent functional groups.[2] Each group's contribution is an empirically derived value based on a large set of experimental data.[3] This approach is particularly valuable when experimental data for a specific compound is unavailable.

The structure of **trans-3-octene** is first deconstructed into its fundamental groups as defined by the Benson formalism.

Group Decomposition of trans-3-Octene

The **trans-3-octene** molecule can be broken down into the following Benson groups:

- 2 x C-(C)(H)$_3$: Two primary carbon atoms bonded to one other carbon and three hydrogen atoms (the two methyl groups).
- 2 x C-(C)$_2$(H)$_2$: Two secondary carbon atoms bonded to two other carbons and two hydrogen atoms (the methylene groups in the ethyl and butyl chains).
- 2 x Cd-(C)(H): Two doubly bonded carbon atoms, each bonded to one other carbon and one hydrogen.

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- 1 x trans correction: A correction factor applied for the trans configuration of the double bond.

Calculation of Standard Enthalpy of Formation (ΔHf°)

The standard enthalpy of formation in the gaseous state at 298.15 K is calculated by summing the group contributions:

$\Delta Hf°(gas, 298.15\ K) = 2 * [C-(C)(H)_3] + 2 * [C-(C)_2(H)_2] + 2 * [Cd-(C)(H)] + \text{trans correction}$

Using established group values (in kcal/mol):[2]

- $C-(C)(H)_3 = -10.20$
- $C-(C)_2(H)_2 = -4.95$
- $Cd-(C)(H) = 8.59$
- trans correction = -0.98

$\Delta Hf°(gas, 298.15\ K) = 2 * (-10.20) + 2 * (-4.95) + 2 * (8.59) - 0.98 = -20.4 - 9.9 + 17.18 - 0.98 = -14.1$ kcal/mol

Converting to kJ/mol: -14.1 kcal/mol * 4.184 kJ/kcal = -59.0 kJ/mol

Calculation of Standard Molar Entropy (S°)

The standard molar entropy at 298.15 K is calculated similarly:

$S°(gas, 298.15\ K) = 2 * [C-(C)(H)_3] + 2 * [C-(C)_2(H)_2] + 2 * [Cd-(C)(H)] + \text{trans correction} - R\ln(\sigma)$

Where R is the gas constant (1.987 cal/mol·K) and σ is the symmetry number. For **trans-3-octene**, σ = 2.

Using established group values (in cal/mol·K):

- $C-(C)(H)_3 = 30.41$
- $C-(C)_2(H)_2 = 23.45$

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- Cd-(C)(H) = 29.5
- trans correction = -1.3

S°(gas, 298.15 K) = 2 * (30.41) + 2 * (23.45) + 2 * (29.5) - 1.3 - 1.987 * ln(2) S°(gas, 298.15 K) = 60.82 + 46.9 + 59.0 - 1.3 - 1.38 = 163.04 cal/mol·K

Converting to J/mol·K: 163.04 cal/mol·K * 4.184 J/cal = 682.2 J/mol·K

Calculation of Heat Capacity (Cp°)

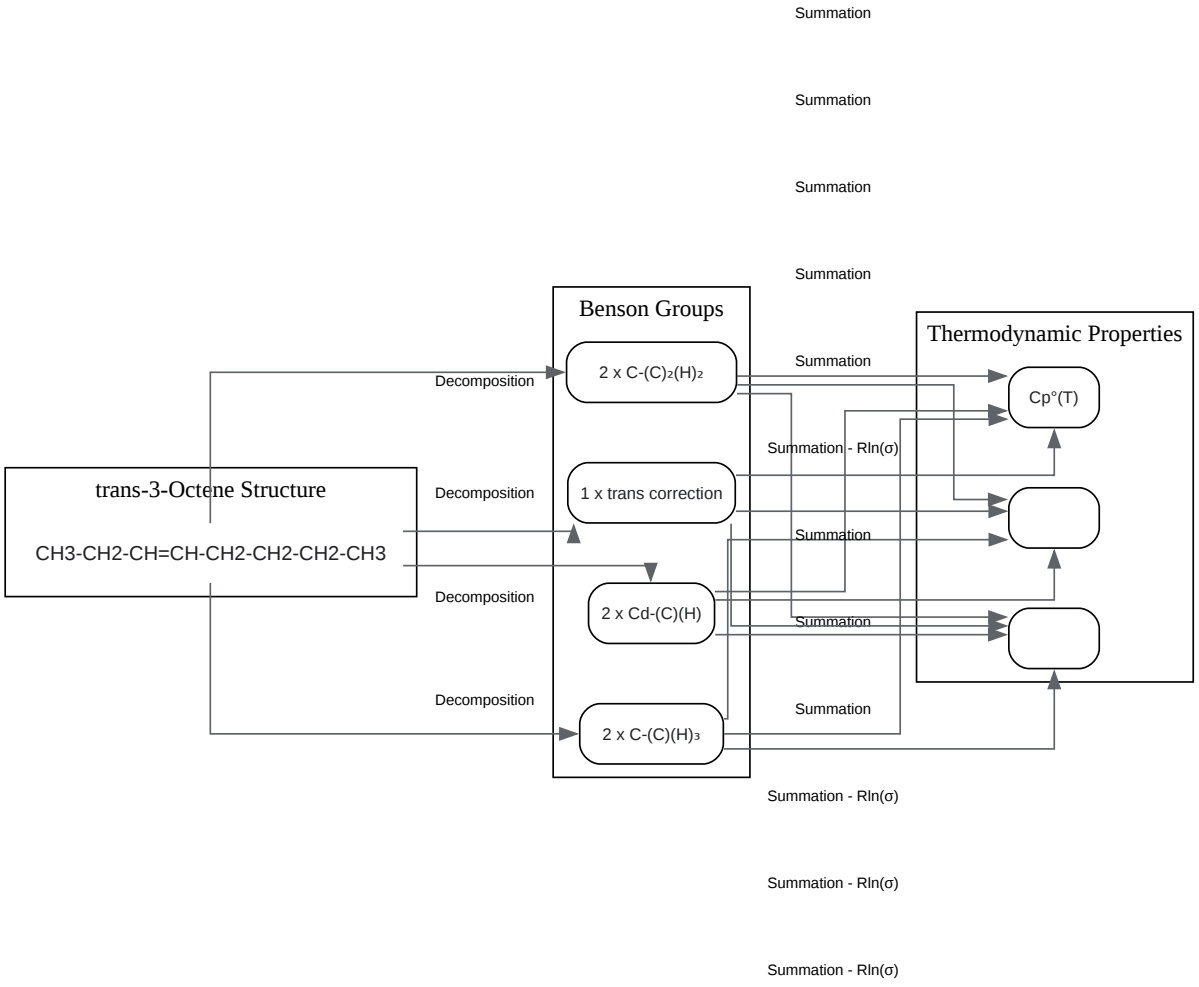
The heat capacity at constant pressure can be estimated at various temperatures by summing the temperature-dependent group contributions.

Table 1: Estimated Thermodynamic Properties of **trans-3-Octene** (gas phase)

Property	Value
Standard Enthalpy of Formation (ΔHf°) at 298.15 K	-59.0 kJ/mol
Standard Molar Entropy (S°) at 298.15 K	682.2 J/mol·K
Heat Capacity (Cp°) at 300 K	Value would be calculated from tables of group contributions at 300K
Heat Capacity (Cp°) at 500 K	Value would be calculated from tables of group contributions at 500K
Heat Capacity (Cp°) at 1000 K	Value would be calculated from tables of group contributions at 1000K

Note: Specific group values for heat capacity at different temperatures are required for a full calculation and can be found in specialized thermochemical databases.

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Caption: Workflow for Benson group additivity estimation.

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Experimental Determination of Thermodynamic Properties

To validate the estimated values and provide a basis for high-precision applications, experimental determination of the thermodynamic properties of **trans-3-octene** is essential. The following sections detail the standard, self-validating protocols for these measurements.

Enthalpy of Combustion and Formation via Bomb Calorimetry

The standard enthalpy of formation of a hydrocarbon is most commonly and accurately determined indirectly from its experimentally measured enthalpy of combustion.

3.1.1. Causality in Experimental Design

Bomb calorimetry is the method of choice for determining the heat of combustion of volatile liquids like **trans-3-octene**. The constant volume nature of the "bomb" ensures that the reaction goes to completion and that all the energy released is transferred as heat to the surrounding water bath, from which the temperature change is precisely measured.[4] The use of a certified standard, such as benzoic acid, for calibration of the calorimeter's heat capacity is a critical self-validating step, ensuring the accuracy of the measurements.[5]

3.1.2. Step-by-Step Experimental Protocol

- Calorimeter Calibration:

1. A pellet of benzoic acid of known mass (approximately 1 g) is placed in the crucible of the bomb calorimeter.
2. A fuse wire of known length and heat of combustion per unit length is attached to the electrodes, with the wire in contact with the benzoic acid pellet.
3. The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.
4. The bomb is submerged in a known mass of water in the calorimeter's insulated bucket.

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5. The system is allowed to reach thermal equilibrium, and the initial temperature is recorded.

6. The benzoic acid is ignited, and the temperature of the water is recorded at regular intervals until a maximum temperature is reached and the system begins to cool.

7. The heat capacity of the calorimeter is calculated from the known enthalpy of combustion of benzoic acid and the measured temperature rise, accounting for the heat from the fuse wire.

- Combustion of **trans-3-Octene**:

1. A known mass of high-purity **trans-3-octene** is encapsulated in a gelatin capsule or a thin-walled glass ampule to prevent evaporation before ignition.

2. The encapsulated sample is placed in the crucible, and the fuse wire is arranged to ensure ignition of the sample.

3. The bomb is sealed, pressurized with oxygen, and submerged in the water bath as in the calibration step.

4. After reaching thermal equilibrium, the initial temperature is recorded.

5. The sample is ignited, and the temperature change is recorded.

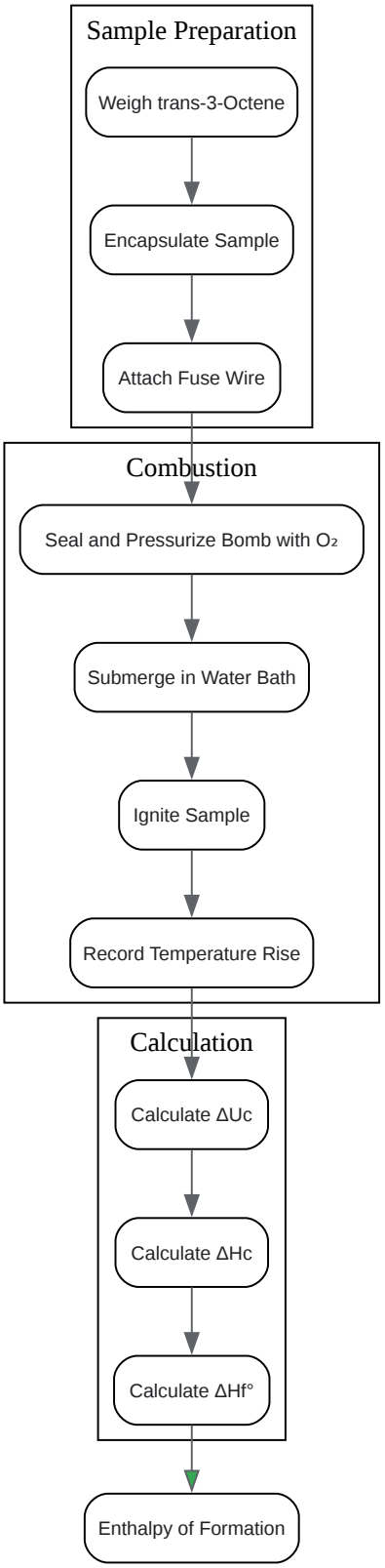
- Calculation of Enthalpy of Formation:

1. The heat of combustion of **trans-3-octene** at constant volume (ΔU_c) is calculated from the measured temperature rise and the calorimeter's heat capacity.

2. The enthalpy of combustion (ΔH_c) is calculated from ΔU_c using the ideal gas law to account for the change in the number of moles of gas in the combustion reaction.

3. The standard enthalpy of formation (ΔH_f°) is then calculated using Hess's Law, from the standard enthalpies of formation of the combustion products (CO_2 and H_2O) and the experimentally determined enthalpy of combustion of **trans-3-octene**.

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Caption: Experimental workflow for bomb calorimetry.

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Heat Capacity Determination via Adiabatic Calorimetry

Adiabatic calorimetry is a highly accurate method for measuring the heat capacity of liquids as a function of temperature.

3.2.1. Rationale for Adiabatic Conditions

The core principle of adiabatic calorimetry is to minimize heat exchange between the sample cell and its surroundings.[6] This is achieved by maintaining the temperature of an surrounding adiabatic shield to be the same as the sample cell's temperature. By doing so, any electrical energy introduced into the sample is used solely to raise its temperature, allowing for a direct and accurate calculation of its heat capacity.[7]

3.2.2. Detailed Experimental Protocol

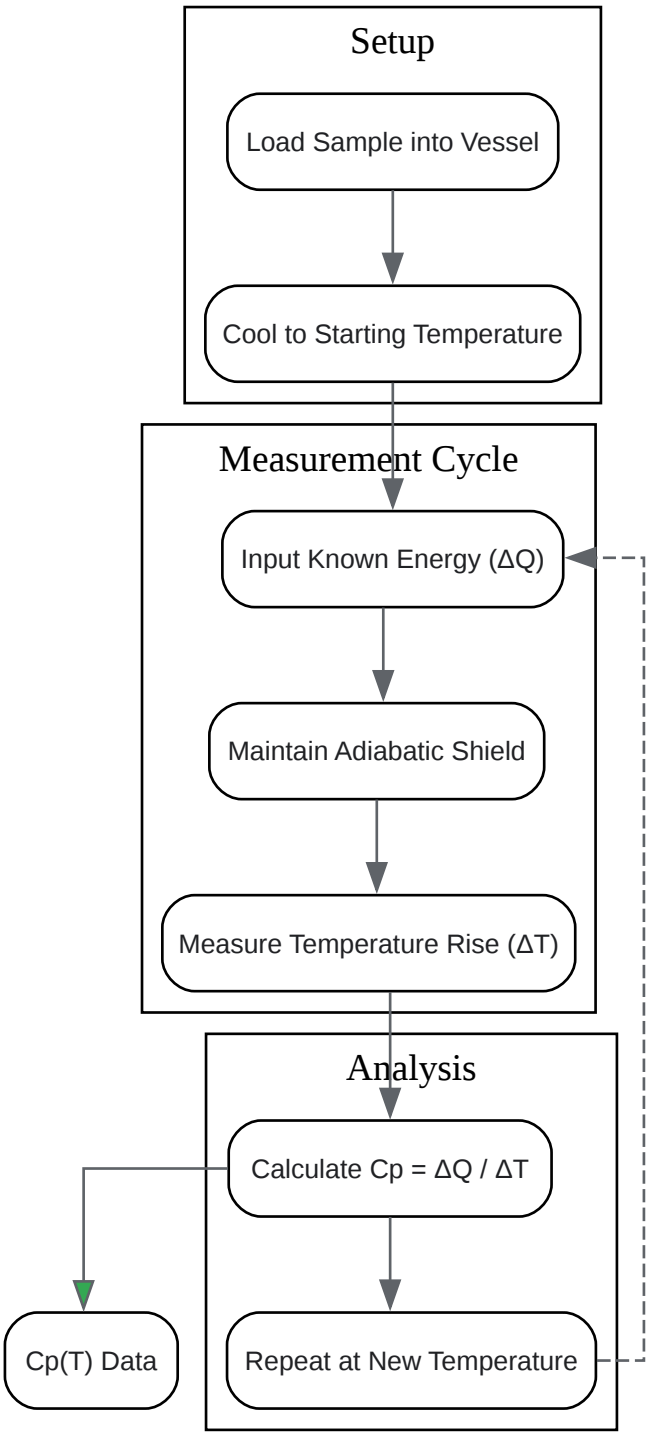
- Sample Preparation and Loading:
    1. The sample vessel of the adiabatic calorimeter is filled with a known mass of high-purity **trans-3-octene**.
    2. The vessel is sealed, and the sample is degassed to remove any dissolved air.
- Calorimetric Measurement:
    1. The sample vessel is cooled to the starting temperature of the measurement range.
    2. The system is allowed to reach thermal equilibrium.
    3. A known amount of electrical energy is supplied to the sample vessel's heater over a specific time interval, causing a small, controlled increase in temperature.
    4. The temperature of the adiabatic shield is continuously adjusted to match the temperature of the sample vessel, minimizing heat loss.
    5. The initial and final equilibrium temperatures of the sample are precisely measured.
- Data Analysis:

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1. The heat capacity of the sample is calculated from the amount of energy supplied and the measured temperature rise, after subtracting the heat capacity of the sample vessel (which is determined in a separate calibration experiment).

2. This process is repeated at incremental temperatures to obtain the heat capacity as a function of temperature.

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Caption: Workflow for adiabatic calorimetry.

Summary of Thermodynamic Data

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The following table summarizes the key thermodynamic properties of **trans-3-octene**. The values are primarily based on the Benson group additivity estimations, which are considered highly reliable in the absence of direct experimental data.

Table 2: Comprehensive Thermodynamic Properties of **trans-3-Octene**

Property	Phase	Value	Method
Enthalpy of Formation (ΔHf°) at 298.15 K	Gas	-59.0 kJ/mol	Benson Group Additivity
Entropy (S°) at 298.15 K	Gas	682.2 J/mol·K	Benson Group Additivity
Heat Capacity (Cp°) at 298.15 K	Gas	Estimated via Group Additivity	Benson Group Additivity
Boiling Point	Liquid	121-122 °C	Experimental[8]
Density at 25 °C	Liquid	0.716 g/mL	Experimental[8]

Conclusion

This technical guide has provided a thorough examination of the thermodynamic properties of **trans-3-octene**. By employing the Benson group additivity method, reliable estimates for the standard enthalpy of formation, standard molar entropy, and heat capacity have been established. Furthermore, this guide has outlined detailed, best-practice experimental protocols for the determination of these properties, empowering researchers to either validate these estimations or to characterize other similar compounds. The integration of theoretical estimation with rigorous experimental design provides a comprehensive and self-validating resource for the scientific community, facilitating further research and application of **trans-3-octene** and related alkenes.

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